

A comparative study of data from different JPL Earth-observing satellites

Author: BenchChem Technical Support Team. **Date:** December 2025

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A Comparative Guide to Data from **JPL**'s Earth-Observing Satellites for Researchers and Drug Development Professionals

This guide provides a comparative analysis of data products from various Earth-observing satellites managed by or in collaboration with NASA's Jet Propulsion Laboratory (**JPL**). The information is intended for researchers, scientists, and drug development professionals who may leverage this data for environmental health studies, epidemiological research, and other related applications.

I. Ocean Surface Topography

JPL has been a key player in measuring ocean surface topography, which is crucial for understanding ocean circulation, sea-level rise, and climate patterns. This section compares data from several key altimetry missions.

Data Presentation

Satellite Mission	Key Instrument	Temporal Resolution	Spatial Resolution (along-track)	Sea Level Accuracy	Data Product
TOPEX/Poseidon	Dual-frequency radar altimeter	10 days	~7 km	~4.2 cm	Sea Surface Height (SSH)
Jason-3	Poseidon-3B Altimeter	~10 days	~7 km	~3.3 cm	Sea Surface Height (SSH)
Sentinel-6 Michael Freilich	Poseidon-4 Radar Altimeter	~10 days	~7 km	Improved accuracy over Jason-3	Sea Surface Height (SSH)
SWOT	KaRIn (Ka-band Radar Interferometer)	~21 days	2 km x 2 km grid (interferometric swath)	Centimeter-level	Sea Surface Height (SSH), Terrestrial water elevation

Experimental Protocols

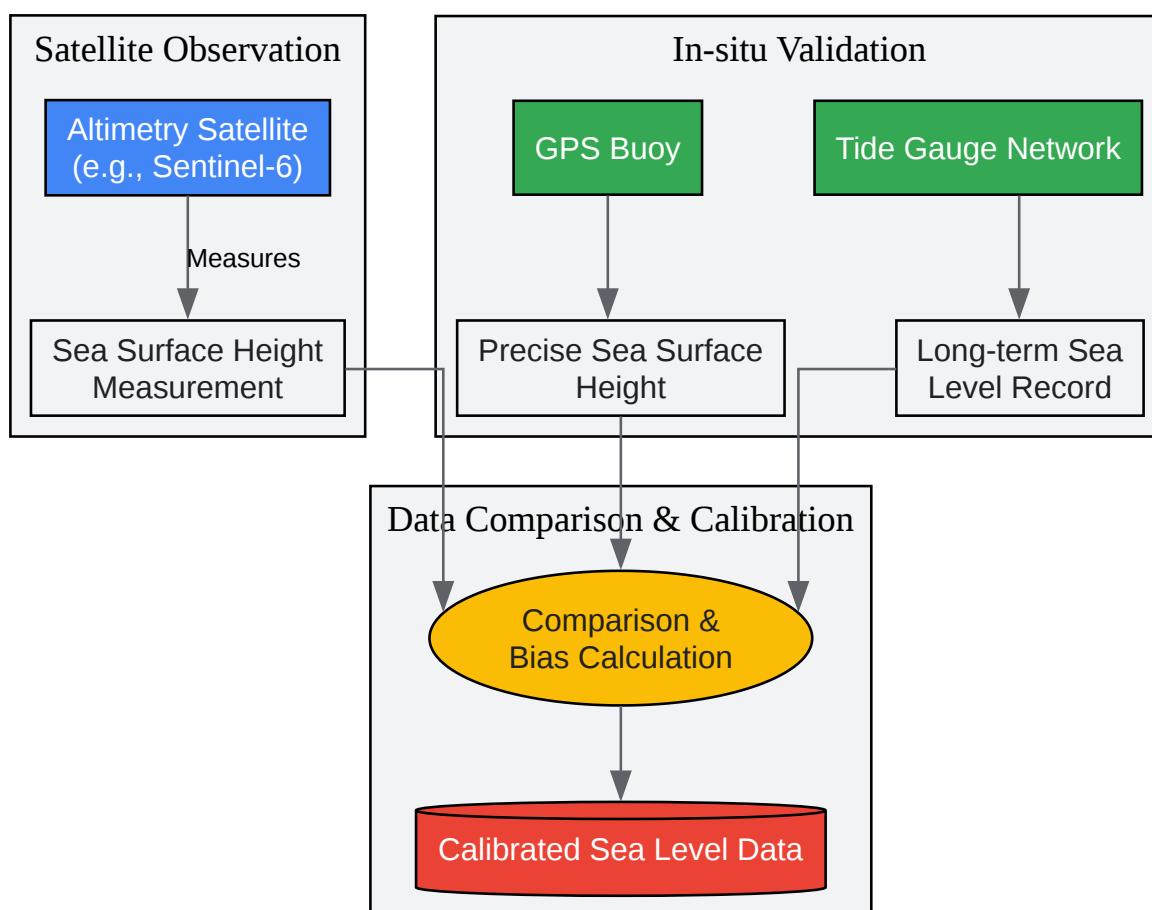
Calibration and Validation of Satellite Altimetry Data:

The accuracy of sea surface height measurements from satellite altimeters is rigorously validated through a combination of techniques to ensure data quality and consistency across different missions.[\[1\]](#)[\[2\]](#)[\[3\]](#)

- In-situ Calibration using GPS Buoys: A primary method for absolute calibration involves the use of GPS-equipped buoys.[\[2\]](#) These buoys are deployed at specific locations under the satellite's ground track. The buoys measure their precise height relative to the sea surface, which is then compared to the altimeter's measurement as it passes overhead. The difference between these two measurements provides an estimate of the altimeter's bias.

- Comparison with Tide Gauges: Data from a global network of coastal tide gauges are used to verify the stability of the altimeter measurements over long periods. By comparing the sea level trends measured by the tide gauges with those observed by the satellites, scientists can detect and correct for any instrument drift.
- Cross-Calibration between Missions: When a new altimetry mission is launched, it is flown in a tandem orbit with its predecessor for a period of time. This allows for a direct comparison of their measurements, ensuring the continuity and consistency of the long-term sea level record.[4]

Visualization



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Caption: Workflow for the calibration and validation of satellite altimetry data.

II. Soil Moisture

JPL's Soil Moisture Active Passive (SMAP) mission provides global high-resolution soil moisture data, which has numerous applications in agriculture, water resource management, and drought monitoring.[\[5\]](#)[\[6\]](#)[\[7\]](#)

Data Presentation

A comparative study of the SMAP Level 2 radiometer-only soil moisture product (L2_SM_P) with other satellite-based soil moisture products reveals the following quantitative metrics.[\[8\]](#)[\[9\]](#)[\[10\]](#)

Compared Satellites	Bias (SMAP - Other) (m ³ /m ³)	Unbiased Root-Mean-Square Difference (ubRMSD) (m ³ /m ³)	Correlation (R)
SMAP vs. SMOS	Slightly wetter (excluding forests)	Smallest among compared products	Highest among compared products
SMAP vs. Aquarius	Good agreement, especially in low vegetation	N/A	Good
SMAP vs. ASCAT	ASCAT provides wetter soil moisture	N/A	Similar trends
SMAP vs. AMSR2	AMSR2 exhibits an overall dry bias	N/A	Disagreement in trends

Experimental Protocols

Validation of Satellite-Derived Soil Moisture:

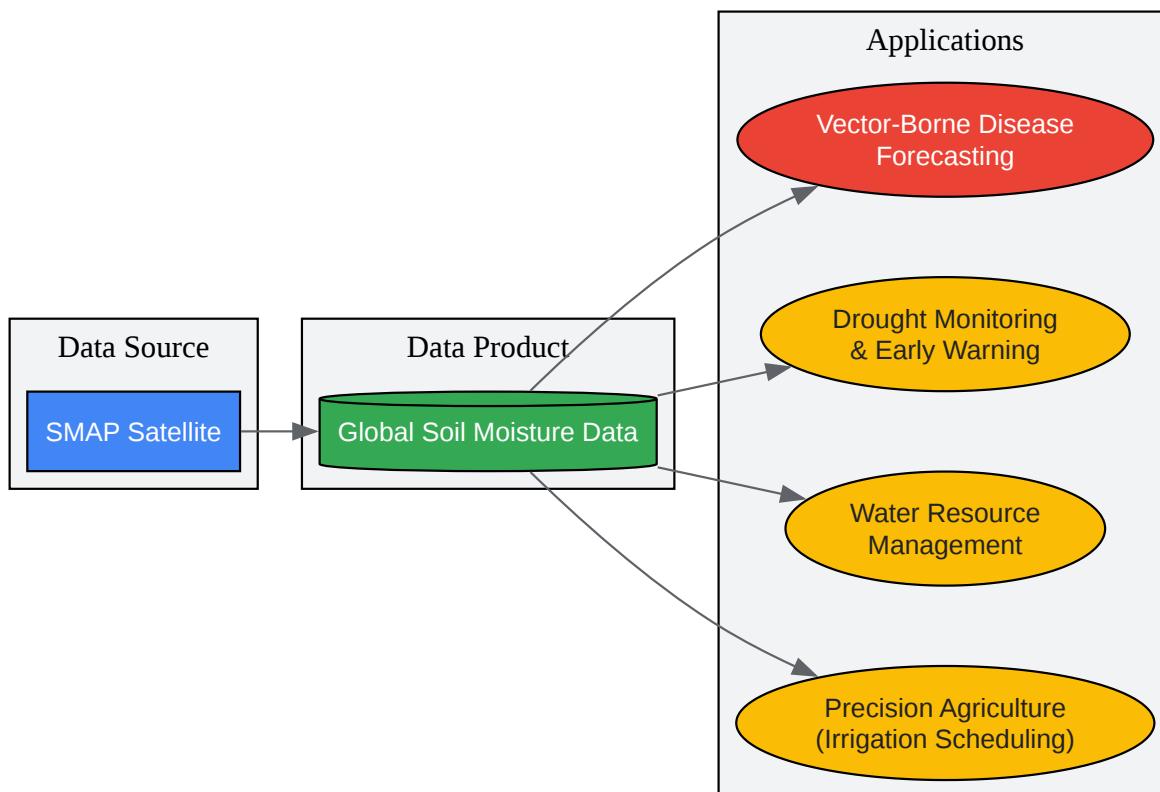
The accuracy of satellite-based soil moisture products is assessed through rigorous validation against ground-based measurements.[\[11\]](#)[\[12\]](#)[\[13\]](#)

- In-situ Soil Moisture Sensor Networks: Data from global networks of in-situ soil moisture sensors, such as the International Soil Moisture Network (ISMN), provide the primary source

for validation.[11] These sensors are installed at various depths in the soil and provide continuous measurements of soil moisture content.

- **Field Campaigns:** Intensive field campaigns are conducted in various regions to collect a large number of soil moisture samples. These campaigns often involve deploying temporary sensor networks and collecting physical soil samples for laboratory analysis. The data collected during these campaigns are used to validate satellite retrievals over a range of soil types and vegetation conditions.
- **Data Assimilation Models:** Soil moisture data from satellites are often assimilated into land surface models. The performance of these models in simulating other variables (e.g., runoff, evapotranspiration) can provide an indirect validation of the satellite soil moisture data.

Visualization



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Caption: Applications of SMAP satellite soil moisture data.

III. Atmospheric Carbon Dioxide

The Orbiting Carbon Observatory-2 (OCO-2), a **JPL** mission, provides high-resolution global measurements of atmospheric carbon dioxide (CO₂), a key greenhouse gas. This data is crucial for understanding the carbon cycle and its role in climate change.

Data Presentation

A comparison of column-averaged dry-air mole fraction of CO₂ (XCO₂) from OCO-2 and the Japanese Greenhouse Gases Observing Satellite (GOSAT) against the Total Carbon Column Observing Network (TCCON) provides the following validation metrics.[\[14\]](#)[\[15\]](#)[\[16\]](#)[\[17\]](#)

Satellite	Mean Bias vs. TCCON (ppm)	Standard Deviation of Difference vs. TCCON (ppm)	Correlation with TCCON (R)
OCO-2	0.2671 to 0.69	1.56 to 0.97	0.91
GOSAT	-0.4107 to 0.92	2.216 to 1.20	0.85

A direct comparison between OCO-2 and GOSAT shows a high level of consistency, with an average deviation of 0.92 ± 1.16 ppm and a correlation coefficient of 0.92.[\[15\]](#)[\[17\]](#)

Experimental Protocols

Validation of Satellite-Based Greenhouse Gas Measurements:

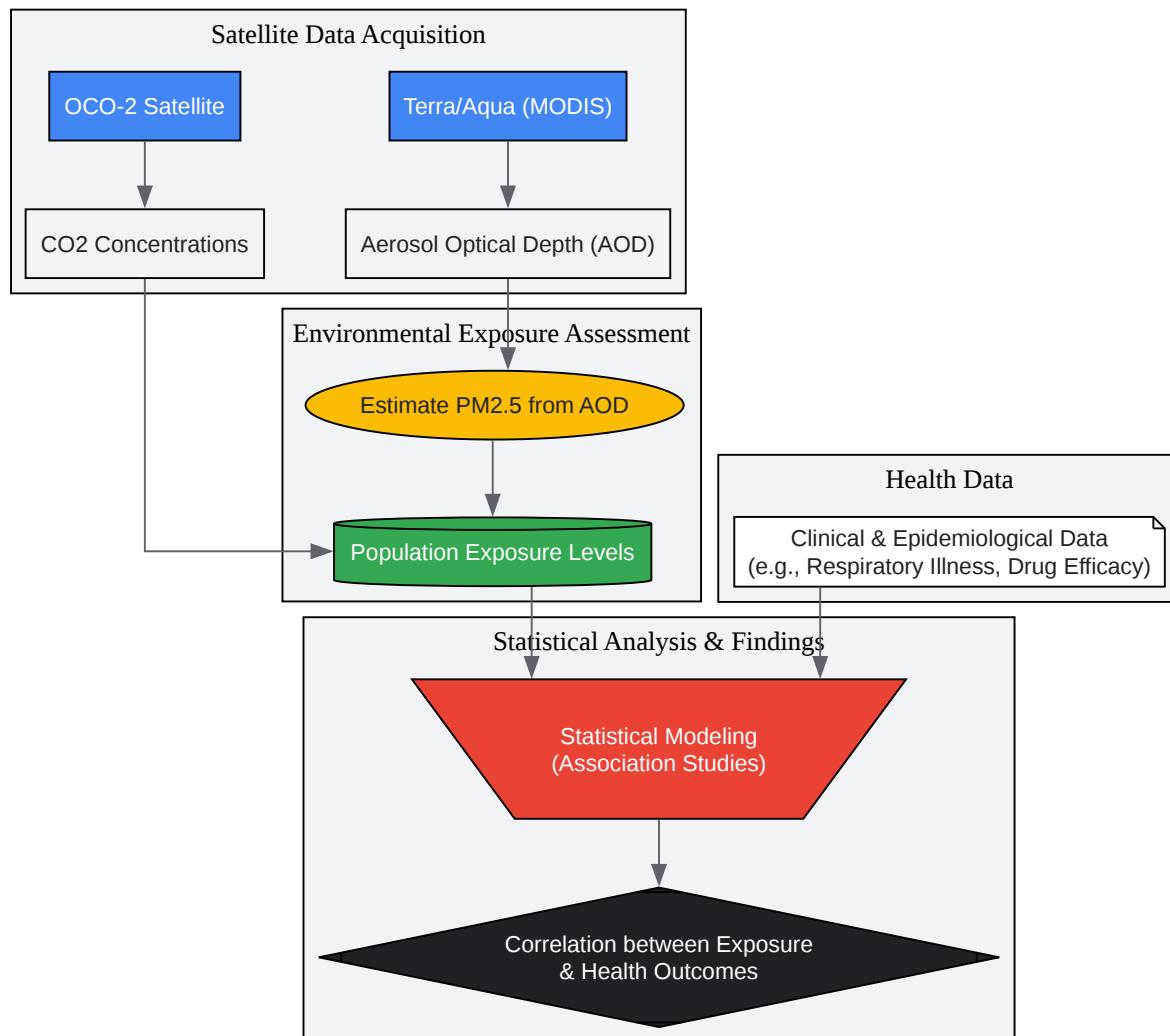
The validation of satellite-derived greenhouse gas concentrations is a critical step to ensure the data's accuracy and reliability for scientific research and policy-making.[\[18\]](#)[\[19\]](#)

- **Ground-Based Remote Sensing Networks:** The primary method for validating satellite XCO₂ data is through comparison with measurements from the Total Carbon Column Observing Network (TCCON).[\[20\]](#) TCCON is a global network of ground-based Fourier Transform

Spectrometers that provide highly accurate and precise measurements of the total column abundance of CO₂ and other greenhouse gases.

- Aircraft Campaigns: In-situ measurements of CO₂ concentrations are collected at various altitudes using instruments aboard aircraft.[\[21\]](#) These aircraft campaigns provide detailed vertical profiles of CO₂, which can be used to validate the column-averaged measurements from satellites.
- Model Comparisons: Satellite data are compared with the output of global chemical transport models. While not a direct validation, these comparisons help to identify potential biases and inconsistencies in the satellite data.

Visualization

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Caption: Workflow for using satellite data in epidemiological studies.

IV. Relevance to Drug Development Professionals

The data from **JPL**'s Earth-observing satellites can provide valuable context for drug development professionals in several ways:

- Environmental Triggers of Disease: Satellite data can help identify and map environmental factors, such as air pollution (PM2.5) and aeroallergens, that can trigger or exacerbate diseases like asthma and other respiratory conditions.[\[22\]](#)[\[23\]](#)[\[24\]](#) This information can inform the design of clinical trials by helping to select appropriate patient populations and geographical locations.
- Geographic Variation in Disease Prevalence: By correlating satellite-derived environmental data with epidemiological data, researchers can gain insights into the geographic distribution of diseases and identify potential environmental risk factors. This can aid in understanding the market potential for new drugs and targeting public health interventions.
- Climate Change and Health: Long-term satellite data records are essential for studying the health impacts of climate change, such as the expansion of vector-borne diseases due to warming temperatures. This information can guide the development of new treatments and preventive strategies for climate-sensitive diseases.
- Real-World Evidence: Satellite data can be integrated with real-world health data to generate evidence on the effectiveness of drugs in different environmental settings. This can support regulatory submissions and post-market surveillance.

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- To cite this document: BenchChem. [A comparative study of data from different JPL Earth-observing satellites]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b12372427#a-comparative-study-of-data-from-different-jpl-earth-observing-satellites>]

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